

Technical Guide: Electronic & Synthetic Profile of 4-Ethoxy-5-fluoro-2-methylaniline

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Compound of Interest

Compound Name: 4-Ethoxy-5-fluoro-2-methylaniline

Cat. No.: B13312907

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Executive Summary

4-Ethoxy-5-fluoro-2-methylaniline (CAS: 114766-05-1) represents a "privileged scaffold" in medicinal chemistry, particularly within the quinazoline and quinoline classes of kinase inhibitors (e.g., EGFR, VEGFR targets). Its value lies in the precise orchestration of electronic effects: the 4-ethoxy group provides strong resonance donation to enhance nucleophilicity, the 5-fluoro atom modulates lipophilicity and metabolic stability without deactivating the ring excessively, and the 2-methyl group enforces conformational restriction (atropisomerism potential) when coupled to bulky heterocycles.

This guide dissects the molecule's electronic architecture, validated synthetic pathways, and critical handling protocols for R&D applications.

Electronic Structure & Reactivity Analysis

The reactivity of this aniline is defined by the competing and cooperative effects of its three substituents. Understanding these vectors is crucial for predicting reaction rates in nucleophilic aromatic substitutions (S_NAr) or amide couplings.

Substituent Vector Analysis

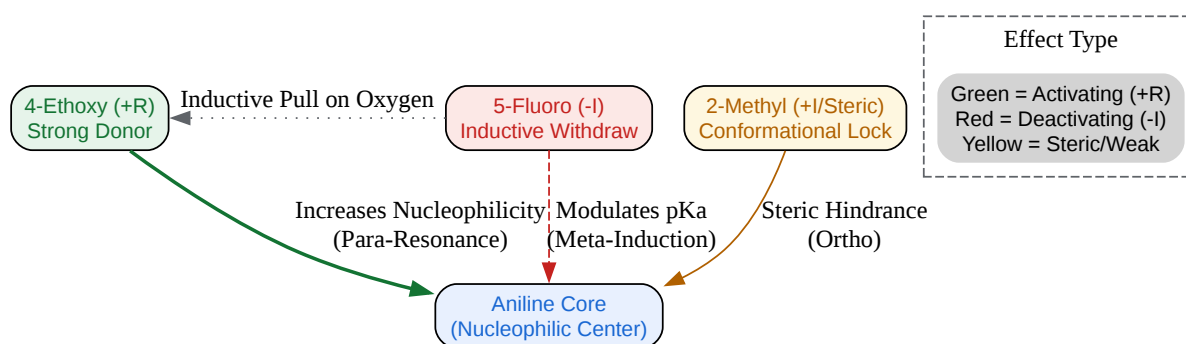
Position	Substituent	Electronic Effect	Mechanistic Impact
C1	-NH ₂ (Amino)	Anchor	The nucleophilic center. Reactivity is modulated by C2, C4, and C5 inputs.
C2	-CH ₃ (Methyl)	+I (Inductive Donor)	Steric/Electronic: Weakly increases electron density. Primary role is steric, twisting the N-C bond slightly out of plane and hindering ortho-attack.
C4	-OEt (Ethoxy)	+R (Strong Resonance)	Activation: Strong donor para to -NH ₂ . Significantly increases the basicity (pKa) and nucleophilicity of the amine.
C5	-F (Fluoro)	-I (Inductive Withdrawal)	Modulation: Meta to -NH ₂ . Exerts a "pull" effect, slightly lowering pKa compared to the non-fluorinated analog, but increases metabolic stability by blocking C5 oxidation.

Net Electronic Result

The +R effect of the 4-Ethoxy group dominates the electronic landscape, making this aniline highly nucleophilic. However, the 5-Fluoro group introduces a crucial "dipole modulation." While -OEt pushes electron density into the ring, the ortho-positioned Fluorine (at C5) inductively

pulls density from the Ethoxy oxygen, slightly dampening its donation power. This fine-tuning prevents the molecule from being too electron-rich, which could lead to rapid oxidative degradation.

Visualization of Electronic Vectors



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Caption: Vector map showing the interplay of resonance (+R) and inductive (-I) effects on the aniline core.

Validated Synthetic Pathways

Direct functionalization of the aniline ring is often regiochemically difficult. The industry-standard approach relies on constructing the ring substitution pattern before reducing the nitro group.

Recommended Route: Nitration of Phenetole Derivative

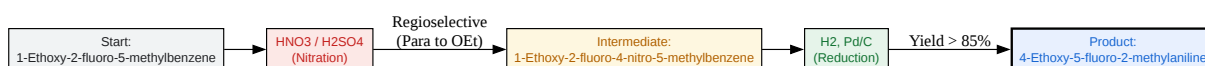
The most reliable route avoids the instability of the free amine until the final step.

Precursor: 1-Ethoxy-2-fluoro-5-methylbenzene (4-Fluoro-3-methylphenetole).

- Nitration: The Ethoxy group is the strongest director (Ortho/Para).

- Directing Logic: The Para position relative to Ethoxy (C4) is open. The Ortho positions are C2 (blocked by F) and C6 (open).
- Regioselectivity: Nitration occurs preferentially at C4 (para to OEt) due to steric hindrance at C6 (flanked by OEt and near Me/F environment).
- Reduction: Catalytic hydrogenation of the nitro group yields the target aniline.

Synthetic Workflow Diagram



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Caption: Regioselective synthesis via nitration of the phenetole precursor.

Physicochemical & Handling Properties

For researchers handling this compound, the following data is critical for experimental design.

Property	Value / Description	Implication for R&D
Physical State	Solid (Low melting) or Oil	May require gentle warming to dispense.
pKa (Conjugate Acid)	Est. 4.8 – 5.2	More basic than 3-fluoroaniline (~3.5) due to OEt; less basic than p-anisidine (~5.3) due to F.
Solubility	DMSO, MeOH, DCM	High lipophilicity (LogP ~2.3). Poor water solubility.
Stability	Air/Light Sensitive	Store under Argon/Nitrogen. The electron-rich ring is prone to oxidation (browning) upon air exposure.
Safety	Irritant / Toxic	Standard PPE. Avoid inhalation. Potential sensitizer.

Medicinal Chemistry Applications

This aniline is not merely a solvent or reagent; it is a pharmacophore building block.

Kinase Inhibitor Design (SAR)

In drugs targeting EGFR (Epidermal Growth Factor Receptor) or VEGFR, the aniline "tail" extends into the solvent-exposed region or a specific hydrophobic pocket of the ATP-binding site.

- The 4-Ethoxy Group: Often acts as a hydrogen bond acceptor or fills a small hydrophobic pocket. The ethyl chain provides optimal van der Waals contact compared to a methoxy (too short) or propoxy (too floppy) group.
- The 5-Fluoro Group: A classic bioisostere for Hydrogen. It blocks metabolic hydroxylation at this position (which would otherwise be a "soft spot" for CYP450 enzymes), extending the drug's half-life (

).

- The 2-Methyl Group: Induces a twist in the molecule. When this aniline is coupled to a quinazoline core, the methyl group clashes with the quinazoline ring, forcing the aniline ring out of planarity. This atropisomer-like conformation is often critical for fitting into the enzyme's binding cleft.

Protocol: General Amide Coupling

To couple this aniline to a carboxylic acid (e.g., a quinazoline-6-carboxylic acid):

- Activation: Activate the acid using HATU or SOCl_2 (to form acid chloride).
- Base: Use a non-nucleophilic base (DIPEA or Et_3N).
- Solvent: DMF or DMAc is preferred due to the aniline's lipophilicity.
- Temperature: Due to the steric hindrance of the 2-methyl group, room temperature reaction may be slow. Heating to 50–60°C is often required to drive the reaction to completion.

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